

# An In-Depth Technical Guide to 3-Isopropylaniline (3-Aminocumene)

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## Compound of Interest

Compound Name: 3-Isopropylaniline

Cat. No.: B1630885

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## Introduction

**3-Isopropylaniline**, also known by its synonyms 3-aminocumene and m-cumidine, is an aromatic amine with the chemical formula  $C_9H_{13}N$ .<sup>[1]</sup> This organic compound serves as a versatile building block in various chemical syntheses, playing a significant role as an intermediate in the production of dyes, agrochemicals, and notably, pharmaceuticals.<sup>[2]</sup> Its unique structural features, comprising an aniline core with an isopropyl substituent at the meta position, provide a valuable scaffold for the development of novel bioactive molecules. This technical guide offers a comprehensive overview of **3-isopropylaniline**, including its chemical and physical properties, detailed experimental protocols for its synthesis and purification, spectroscopic data for characterization, and insights into its applications, particularly in the realm of drug discovery and development.

## Chemical and Physical Properties

**3-Isopropylaniline** is a colorless to light yellow or brown oily liquid that is sparingly soluble in water but soluble in organic solvents like benzene and toluene. It is recognized as a skin and eye irritant and should be handled with appropriate safety precautions in a well-ventilated area.<sup>[3]</sup> The key physicochemical properties of **3-isopropylaniline** are summarized in the table below.

Property	Value	Reference
CAS Number	5369-16-4	[1]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	[1]
Molecular Weight	135.21 g/mol	[1]
Boiling Point	222.8 °C at 760 mmHg	[4]
Density	0.96 g/cm <sup>3</sup>	[5]
Flash Point	94.9 °C	[4]
pKa	4.42 ± 0.10 (Predicted)	[6]

## Synthesis and Purification

The synthesis of **3-isopropylaniline** is most commonly achieved through the reduction of 3-isopropylnitrobenzene. A detailed experimental protocol for this transformation is provided below.

## Experimental Protocol: Synthesis of 3-Isopropylaniline

Reaction: Reduction of 3-isopropylnitrobenzene using iron powder and hydrochloric acid.

Materials:

- 3-isopropylnitrobenzene
- 50% aqueous ethanol
- Iron powder
- Concentrated hydrochloric acid
- 2.5 N Sodium hydroxide solution
- Chloroform

Procedure:

- Dissolve 20.0 g (0.121 mole) of 3-isopropylnitrobenzene in 300 mL of 50% aqueous ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- With vigorous stirring, add 23 g of iron powder to the solution.
- Heat the reaction mixture to reflux.
- Slowly add a solution of 5.2 mL of concentrated hydrochloric acid in 25 mL of 50% aqueous ethanol to the refluxing mixture.
- Continue stirring at reflux for 30 minutes after the addition is complete.
- Make the reaction mixture basic by adding 2.5 N sodium hydroxide solution.
- Perform steam distillation on the basic mixture to isolate the crude product.
- Extract the distillate with chloroform.
- Dry the chloroform layer and concentrate it by distillation using a short Vigreux column under atmospheric pressure.
- The residue is then subjected to vacuum distillation. The fraction boiling at 117-118 °C at 18 mmHg is collected as purified **3-isopropylaniline**.<sup>[7]</sup>

## Purification Methods

Crude **3-isopropylaniline** can be purified using several standard laboratory techniques. The choice of method depends on the scale of the synthesis and the desired purity.

- Vacuum Distillation: This is an effective method for purifying larger quantities of **3-isopropylaniline**, which has a high boiling point at atmospheric pressure. Distillation under reduced pressure lowers the boiling point, preventing thermal decomposition.
- Column Chromatography: For smaller-scale purifications requiring high purity, column chromatography using silica gel is a suitable method.
- Recrystallization as a Salt: **3-Isopropylaniline** can be converted to its hydrochloride salt, which can then be purified by recrystallization. The purified salt is subsequently neutralized

to regenerate the pure aniline.

## Spectroscopic Data for Characterization

The identity and purity of **3-isopropylaniline** can be confirmed using various spectroscopic techniques. The characteristic spectral data are summarized below.

### <sup>1</sup>H and <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, explicitly published peak list for **3-isopropylaniline** is not readily available in the aggregated search results, the expected chemical shifts can be inferred from its structure and data for similar compounds.

<sup>1</sup> H NMR	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Aromatic C-H	6.5 - 7.2	Multiplet	4H
-NH <sub>2</sub>	3.5 - 4.5	Broad Singlet	2H
Isopropyl CH	2.7 - 3.0	Septet	1H
Isopropyl CH <sub>3</sub>	1.1 - 1.3	Doublet	6H

<sup>13</sup> C NMR	Predicted Chemical Shift (ppm)
C-NH <sub>2</sub>	~147
Aromatic C-H	113 - 129
Isopropyl C	~34
Isopropyl CH <sub>3</sub>	~24

### Infrared (IR) Spectroscopy

The IR spectrum of **3-isopropylaniline** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm <sup>-1</sup> )	Vibration	Intensity
3400 - 3500	N-H stretch (asymmetric)	Medium
3300 - 3400	N-H stretch (symmetric)	Medium
3000 - 3100	Aromatic C-H stretch	Medium
2850 - 2960	Aliphatic C-H stretch	Strong
~1620	N-H bend (scissoring)	Strong
1500 - 1600	Aromatic C=C stretch	Medium-Strong
~1275	C-N stretch	Medium
690 - 900	Aromatic C-H out-of-plane bend	Strong

## Mass Spectrometry (MS)

In electron ionization mass spectrometry (EI-MS), **3-isopropylaniline** is expected to show a molecular ion peak and characteristic fragmentation patterns.

m/z	Fragment	Interpretation
135	[C <sub>9</sub> H <sub>13</sub> N] <sup>+</sup>	Molecular Ion (M <sup>+</sup> )
120	[M - CH <sub>3</sub> ] <sup>+</sup>	Loss of a methyl group
93	[M - C <sub>3</sub> H <sub>6</sub> ] <sup>+</sup>	Loss of propene (McLafferty rearrangement)
77	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup>	Phenyl cation

## Applications in Drug Development and Biological Activity

**3-Isopropylaniline** serves as a crucial intermediate in the synthesis of a variety of bioactive molecules and active pharmaceutical ingredients (APIs).<sup>[8]</sup> The aromatic amine functionality

provides a reactive handle for diverse chemical modifications, allowing for the construction of complex molecular architectures.

While specific drug examples derived directly from **3-isopropylaniline** are not extensively detailed in the public domain, its structural motifs are found in various classes of therapeutic agents. The general importance of aniline derivatives in medicinal chemistry is well-established, with these scaffolds being integral to drugs targeting a wide range of diseases.

The biological activity of compounds derived from isopropylaniline is an active area of research. For instance, derivatives of the isomeric N-isopropylaniline have been investigated for their potential as anti-tubercular agents.[9] Although not a primary therapeutic agent itself, the N-isopropylaniline moiety is a key component in synthetic compounds that demonstrate significant activity against Mycobacterium tuberculosis.[9] The mechanism of action for such derivatives is thought to involve the inhibition of mycobacterial growth through various potential pathways.[9]

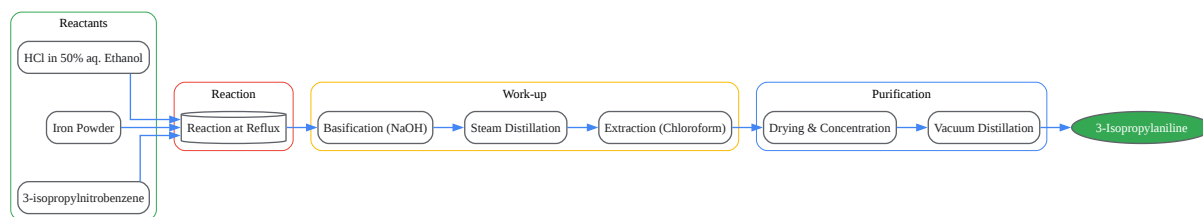
Furthermore, the broader class of aniline derivatives is known to interact with various biological targets. For example, certain aniline-containing compounds have been shown to act as antagonists for receptors like the D<sub>3</sub> dopamine receptor, which is a target in the treatment of drug addiction. While these examples do not directly involve **3-isopropylaniline**, they highlight the potential for this scaffold in the design of novel therapeutics.

## Toxicity Profile

**3-Isopropylaniline** is classified as a hazardous substance and should be handled with care. It is known to be harmful if swallowed and causes skin and eye irritation.[2][10] For the closely related isomer, N-isopropylaniline, the oral LD50 in rats is reported as 560 mg/kg, and the dermal LD50 in rabbits is 3550 mg/kg.[11] While specific LD50 values for **3-isopropylaniline** are not readily available, it is prudent to assume a similar toxicity profile.

## Visualizations

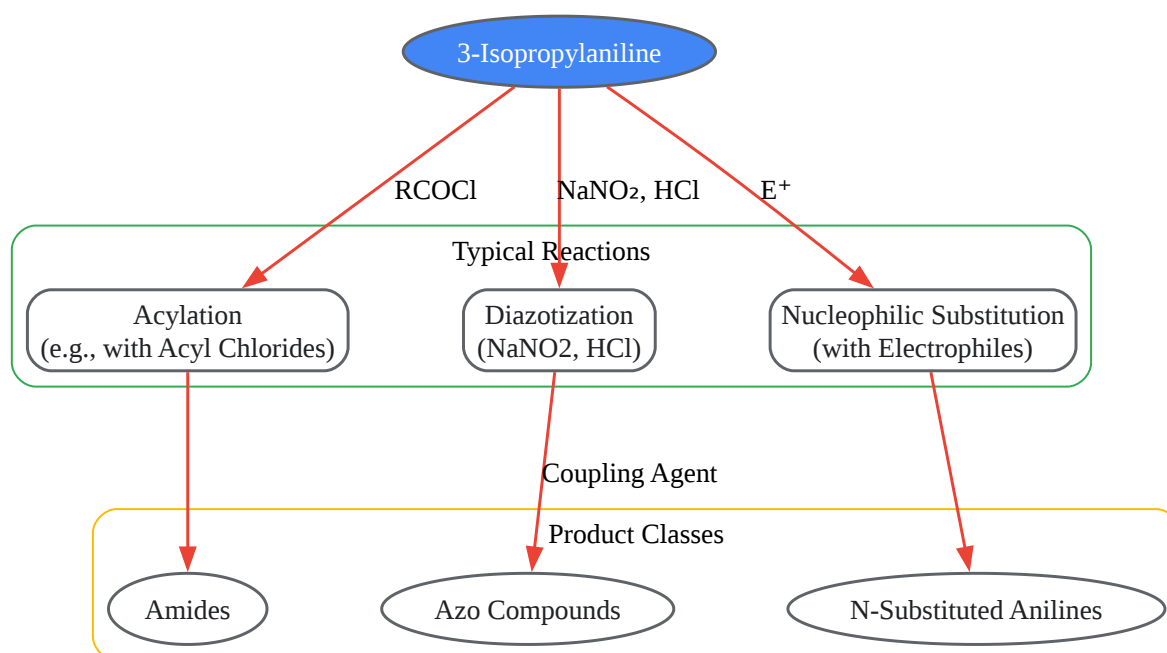
### Synthesis Workflow of 3-Isopropylaniline



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Caption: Workflow for the synthesis of **3-isopropylaniline**.

## General Reaction Pathways of 3-Isopropylaniline



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Caption: Common reaction pathways for **3-isopropylaniline**.

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## References

- 1. scbt.com [scbt.com]
- 2. benchchem.com [benchchem.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. 3-Isopropylaniline | CAS#:5369-16-4 | Chemsrce [chemsrc.com]



- 5. 3-Isopropylaniline | 5369-16-4 | FI70312 | Biosynth [biosynth.com]
- 6. 3-ISOPROPYLANILINE(5369-16-4) 1H NMR spectrum [chemicalbook.com]
- 7. prepchem.com [prepchem.com]
- 8. nbinno.com [nbinno.com]
- 9. 3-ISOPROPYLANILINE | 5369-16-4 [chemicalbook.com]
- 10. mdpi.com [mdpi.com]
- 11. N-Isopropylaniline | C9H13N | CID 13032 - PubChem [pubchem.ncbi.nlm.nih.gov]
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